

physical and chemical properties of 2-Nitro-4-(trifluoromethyl)benzonitrile

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Compound of Interest

Compound Name: 2-Nitro-4-(trifluoromethyl)benzonitrile

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An In-depth Technical Guide to 2-Nitro-4-(trifluoromethyl)benzonitrile

For Researchers, Scientists, and Drug Development Professionals

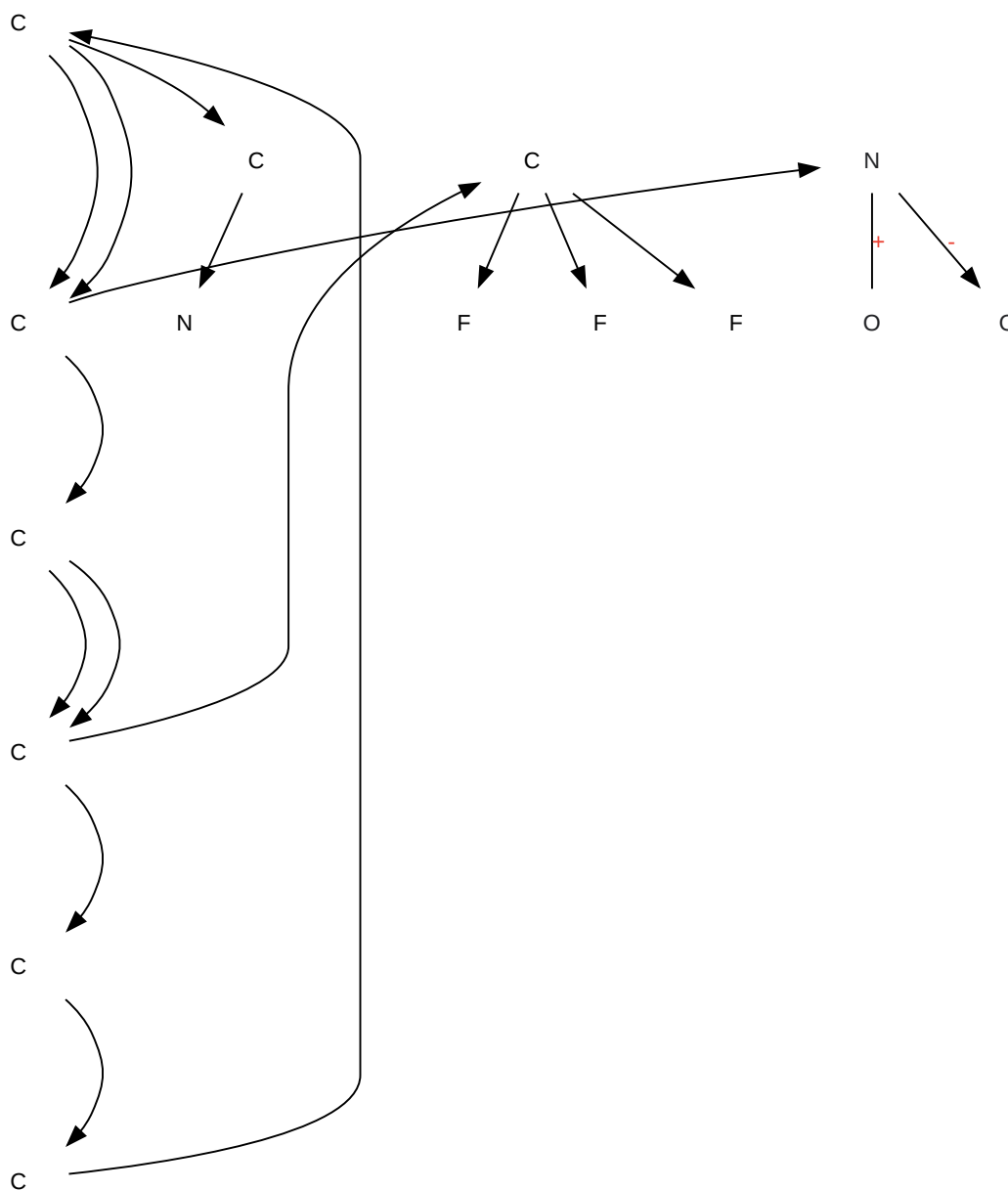
This document provides a comprehensive overview of the physical and chemical properties, synthesis, and applications of **2-Nitro-4-(trifluoromethyl)benzonitrile**, a key intermediate in the pharmaceutical and agrochemical industries.

Introduction

2-Nitro-4-(trifluoromethyl)benzonitrile is an aromatic organic compound characterized by the presence of a nitro group, a trifluoromethyl group, and a nitrile group attached to a benzene ring.^[1] Its chemical formula is $C_8H_3F_3N_2O_2$.^{[1][2][3][4]} This compound typically appears as a yellow crystalline solid or chunks.^{[1][5]} The unique combination of electron-withdrawing groups makes it a versatile building block in organic synthesis, particularly for creating more complex, biologically active molecules.^[6] It is primarily utilized as an intermediate in the preparation of various pharmaceuticals and agrochemicals, such as 2-nitro-4-(trifluoromethyl)benzaldehyde.^{[2][5][7]}

Chemical Structure

The structure of **2-Nitro-4-(trifluoromethyl)benzonitrile** consists of a benzene ring substituted at position 1 with a cyano group, at position 2 with a nitro group, and at position 4 with a trifluoromethyl group.



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Caption: 2D structure of **2-Nitro-4-(trifluoromethyl)benzonitrile**.

Physical and Chemical Properties

A summary of the key physical and chemical properties is presented below. These properties are essential for handling, storage, and application in synthetic chemistry.

Property	Value	Reference(s)
IUPAC Name	2-Nitro-4-(trifluoromethyl)benzonitrile	[1]
CAS Number	778-94-9	[1][2]
Molecular Formula	C ₈ H ₃ F ₃ N ₂ O ₂	[1][2][3]
Molecular Weight	216.12 g/mol	[2][3]
Appearance	Yellow crystalline solid/chunks	[1][5]
Melting Point	44-47 °C (lit.)	[3][5]
Boiling Point	156-158 °C at 18 mmHg (lit.)	[3][5]
Density	1.5604 g/cm ³ (estimate)	[3][5]
Flash Point	113 °C (235.4 °F) - closed cup	
Solubility	Sparingly soluble in water.[1] Soluble in organic solvents like dichloromethane and toluene. [8]	[1][8]
InChI Key	BQCWLXXZTCLGSZ-UHFFFAOYSA-N	[1][5]
Canonical SMILES	C1=CC(=C(C=C1C(F)(F)F)-- INVALID-LINK--[O-])C#N	[1]

Experimental Protocols

Synthesis of **2-Nitro-4-(trifluoromethyl)benzonitrile**

A documented method for preparing **2-Nitro-4-(trifluoromethyl)benzonitrile** involves a two-step process starting from 2-nitro-4-trifluoromethylbenzaldehyde.^[9]

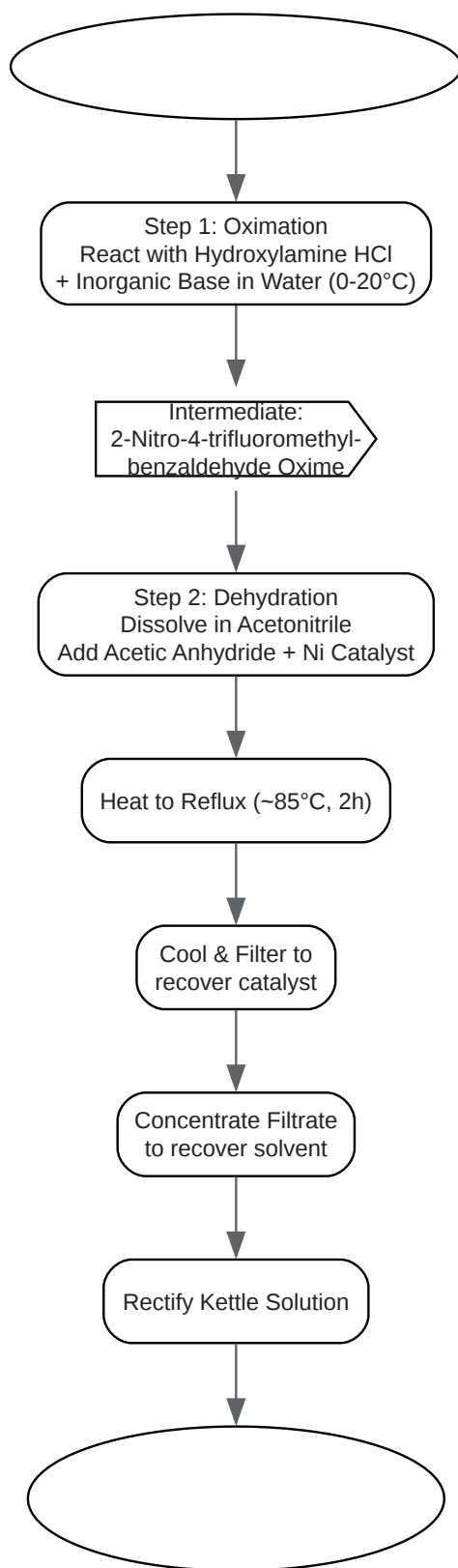
Step 1: Synthesis of 2-Nitro-4-trifluoromethylbenzaldehyde Oxime

- **Reactants:** 2-nitro-4-trifluoromethylbenzaldehyde is used as the raw material. It is reacted with hydroxylamine hydrochloride in the presence of an inorganic base.^[9]
- **Solvent:** The reaction is carried out in water. The preferred weight ratio of water to 2-nitro-4-trifluoromethylbenzaldehyde is 3:1.^[9]
- **Stoichiometry:** The molar ratio of hydroxylamine hydrochloride to 2-nitro-4-trifluoromethylbenzaldehyde is preferably 1:1.^[9]
- **Conditions:** The reaction is conducted at a temperature of 0-20 °C.^[9]
- **Outcome:** This step yields 2-nitro-4-trifluoromethylbenzaldehyde oxime.^[9]

Step 2: Dehydration to **2-Nitro-4-(trifluoromethyl)benzonitrile**

- **Reactant:** The 2-nitro-4-trifluoromethylbenzaldehyde oxime product from Step 1 is dissolved in acetonitrile.^[9]
- **Reagents:** Acetic anhydride and a nickel composite catalyst (compounded from nickel acetate and Raney nickel) are added while stirring.^[9]
- **Conditions:** The mixture is heated to reflux at approximately 83-85 °C and reacted for 2 hours.^[9]
- **Workup:**
 - After the reaction, the mixture is cooled to room temperature.^[9]
 - The catalyst is recovered by filtration.^[9]
 - The mother liquor is concentrated by heating to recover the solvent.^[9]

- The remaining kettle solution is rectified in a tower to obtain the final product, 2-nitro-4-trifluoromethylbenzonitrile.[9]
- Yield & Purity: This process reports yields of 82-84% with a purity of over 98% (GC/MS).[9]



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Caption: Synthesis workflow for **2-Nitro-4-(trifluoromethyl)benzonitrile**.

Reactivity and Applications

2-Nitro-4-(trifluoromethyl)benzonitrile is a valuable intermediate in organic synthesis. The electron-deficient nature of the aromatic ring, due to the nitro, trifluoromethyl, and nitrile groups, makes it susceptible to nucleophilic aromatic substitution reactions. It serves as a building block in the pharmaceutical and agrochemical sectors for producing biologically active molecules.^{[1][6]} Its primary documented use is in the synthesis of 2-nitro-4-(trifluoromethyl)benzaldehyde.^{[2][7]}

Safety and Handling

Hazard Identification:

- Harmful if swallowed, in contact with skin, or if inhaled.^[10]
- Causes skin irritation and serious eye irritation.^[10]
- May cause respiratory irritation.^[10]

Precautionary Measures:

- Handling: Use only outdoors or in a well-ventilated area. Avoid breathing dust. Wash hands and exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product.^{[10][11]}
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.^[10] An N95 dust mask is recommended.
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container. Keep away from incompatible materials such as strong oxidizing agents.^{[5][8][10]}

First Aid:

- Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, seek medical attention.^[10]
- Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice.^[10]

- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[10]
- Ingestion: Call a poison center or doctor if you feel unwell. Rinse mouth.[10]

This information is intended for trained professionals and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the latest SDS before handling this chemical.

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